

2-Methoxy-5-nitroaniline chemical properties and structure

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Compound of Interest

Compound Name: 2-Methoxy-5-nitroaniline

Cat. No.: B165355

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An In-depth Technical Guide to **2-Methoxy-5-nitroaniline**: Properties, Structure, and Applications

Introduction

2-Methoxy-5-nitroaniline, also known as 5-nitro-o-anisidine, is a nitroaromatic compound with the molecular formula C₇H₈N₂O₃.^[1] It is characterized by a benzene ring substituted with a methoxy group (-OCH₃) at the 2-position and a nitro group (-NO₂) at the 5-position.^[1] This chemical intermediate is widely utilized in the synthesis of dyes, pigments, and pharmaceuticals.^[1] Its molecular structure, featuring an electron-donating methoxy group and an electron-withdrawing nitro group, creates a significant dipole moment, which is key to its chemical reactivity and optical properties.^[1] The compound typically appears as orange-red needles or an orange powder.^[2] This guide provides a comprehensive overview of its chemical properties, structure, synthesis, and applications for researchers and professionals in drug development.

Chemical Structure and Identifiers

The structural and identifying information for **2-Methoxy-5-nitroaniline** is summarized in the table below.

Identifier	Value
IUPAC Name	2-methoxy-5-nitroaniline[2]
CAS Number	99-59-2[2]
Molecular Formula	C ₇ H ₈ N ₂ O ₃ [2]
Molecular Weight	168.15 g/mol [2]
SMILES String	COc1=C(C=C(C=C1)--INVALID-LINK--[O-])N[2]
InChI Key	NIPDVSLAMPAWTP-UHFFFAOYSA-N[2]
Synonyms	5-Nitro-o-anisidine, Azoamine Scarlet K, Fast Scarlet R[2]
EC Number	202-770-5[2]

Physicochemical and Spectroscopic Properties

The key physical and chemical properties of **2-Methoxy-5-nitroaniline** are detailed below. These properties are crucial for its handling, storage, and application in various synthetic processes.

Property	Value
Appearance	Orange-red needles or orange powder[2]
Melting Point	117-119 °C[1]
Boiling Point	153-156 °C at 1.45 Torr[3]
Flash Point	119 °C (closed cup)[3]
Density	1.2068 g/cm ³ at 156 °C[3]
Vapor Pressure	1.3104 mmHg at 25 °C
Water Solubility	Slightly soluble (<0.01 g/100 mL at 19.5 °C)[3]
Crystal System	Monoclinic[1]
Dipole Moment	5.4 D[1]

Spectroscopic data reveals that in solution, **2-Methoxy-5-nitroaniline** appears yellow with a maximum absorption (λ_{max}) at 380 nm. At higher concentrations, the color shifts to orange-red due to aggregation-enhanced charge transfer between molecules.[1]

Synthesis and Manufacturing

2-Methoxy-5-nitroaniline is primarily synthesized through the nitration of an o-anisidine derivative. A common laboratory-scale method involves the nitration of N-(2-Methoxyphenyl)acetamide.[1]

Experimental Protocol: Synthesis via Nitration

This protocol describes the synthesis of **2-Methoxy-5-nitroaniline** starting from N-(2-Methoxyphenyl)acetamide.

Materials and Reagents:

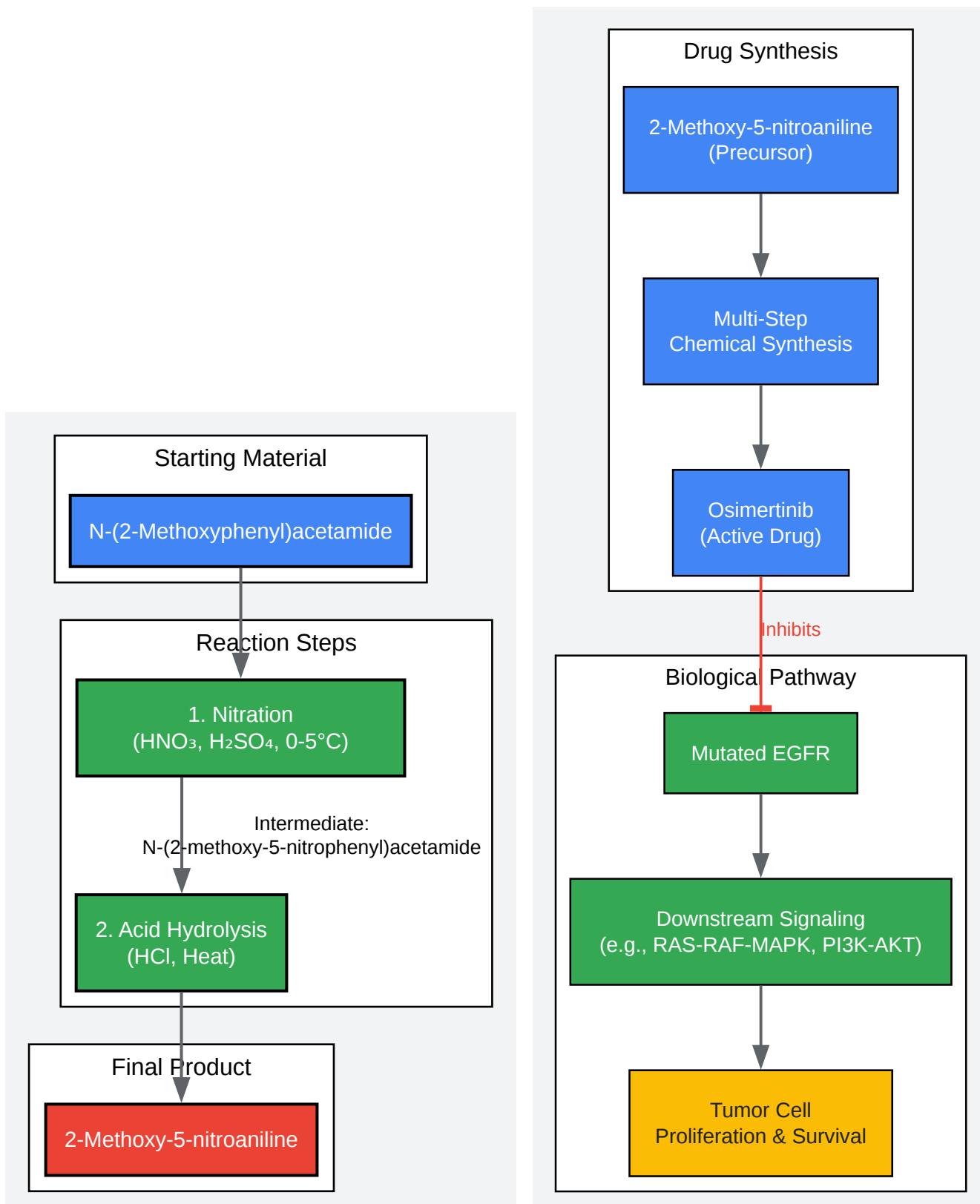
- N-(2-Methoxyphenyl)acetamide
- Fuming Nitric Acid (HNO_3)
- Concentrated Sulfuric Acid (H_2SO_4)
- Ice
- Deionized Water

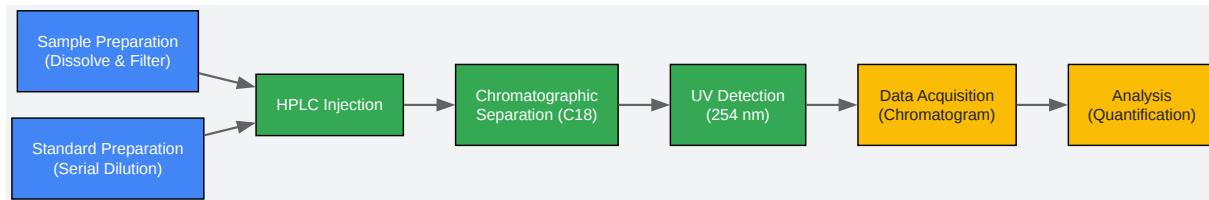
Equipment:

- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Büchner funnel and filtration flask

Procedure:

- Preparation of Amine Salt: In a round-bottom flask, dissolve N-(2-Methoxyphenyl)acetamide in concentrated sulfuric acid. Cool the mixture to 0-5 °C using an ice bath. The acetyl group serves to protect the amine from undesired side reactions.[1]
- Nitration: Slowly add fuming nitric acid to the cooled solution while stirring continuously. Maintain the temperature strictly between 0-5 °C throughout the addition. The methoxy group directs the nitration to the 5-position.[1]
- Reaction Time: Continue stirring the reaction mixture at 0-5 °C for 1-2 hours to ensure the reaction goes to completion.[1]
- Quenching: Carefully pour the reaction mixture into a beaker containing crushed ice and water. This will cause the product, N-(2-methoxy-5-nitrophenyl)acetamide, to precipitate.
- Hydrolysis: The resulting acetamide is then hydrolyzed using an acid (like HCl) and heat to remove the acetyl protecting group, yielding **2-Methoxy-5-nitroaniline**.
- Isolation and Purification: Collect the precipitated solid by vacuum filtration, wash thoroughly with cold water to remove residual acid, and dry. The crude product can be further purified by recrystallization from a suitable solvent like ethanol.





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References

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